

Molybdenum(VI) tetrachloride oxide molecular weight and formula

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Compound of Interest

Compound Name: **Molybdenum(VI) tetrachloride oxide**

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An In-depth Technical Guide to **Molybdenum(VI) Tetrachloride Oxide**

This guide provides a detailed overview of **Molybdenum(VI) tetrachloride oxide**, a compound of interest to researchers, scientists, and professionals in drug development. It covers the fundamental chemical properties, synthesis, and structural information.

Core Chemical Properties

Molybdenum(VI) tetrachloride oxide, also known as Molybdenum oxytetrachloride, is an inorganic compound with the chemical formula MoOCl_4 ^{[1][2][3]}. It is a thermally unstable, dark green solid that is sensitive to moisture^{[2][3]}. As a diamagnetic compound, it is utilized in the preparation of other molybdenum complexes^[3].

The compound typically appears as a green, hygroscopic powder or crystals^{[4][5][6]}. It has a melting point in the range of 100-101 °C^{[1][3][5]}. It is soluble in benzene and carbon disulfide, but reacts with water^[3].

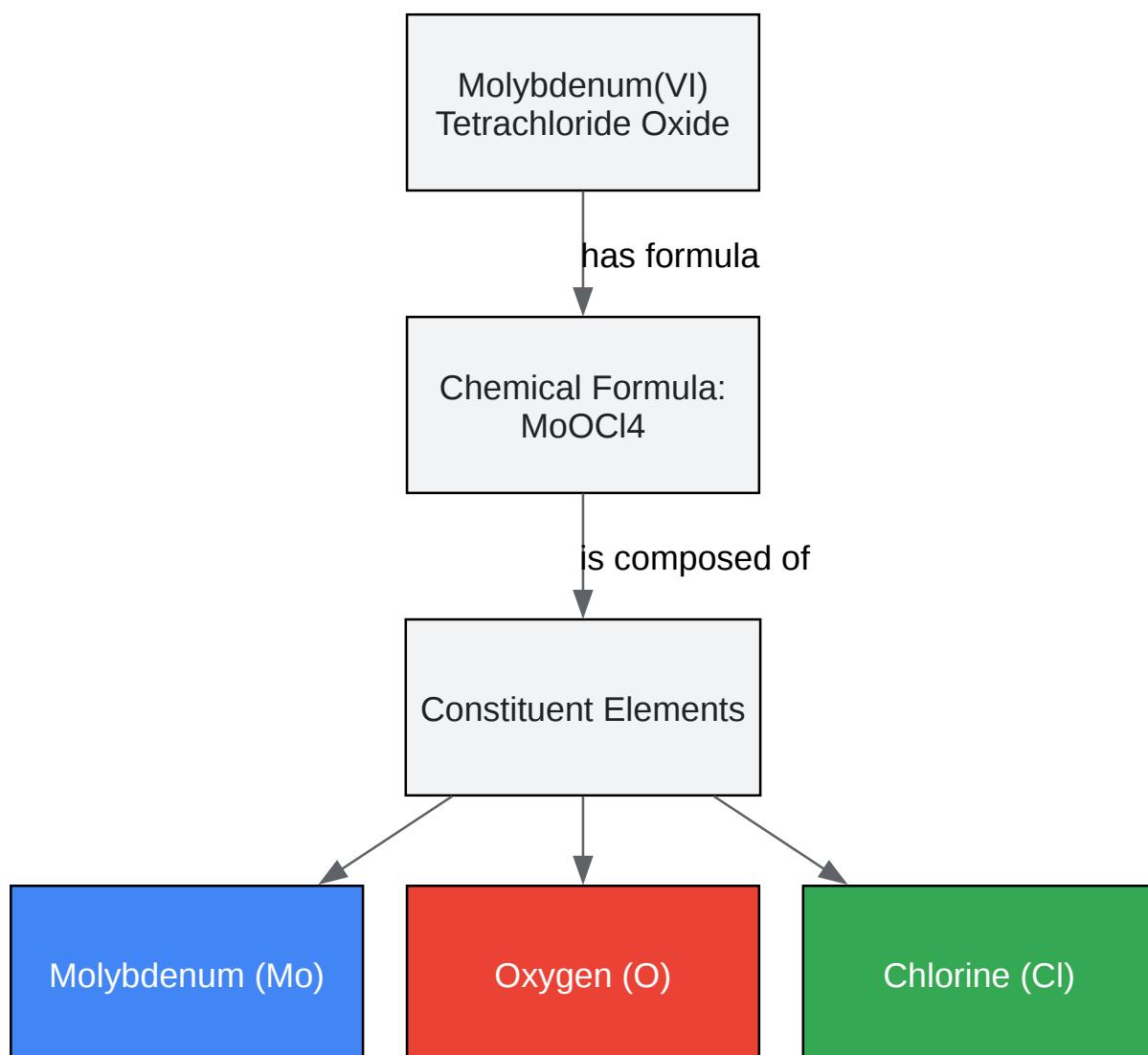
Quantitative Data Summary

The fundamental quantitative data for **Molybdenum(VI) tetrachloride oxide** is summarized in the table below.

Property	Value	References
Molecular Formula	MoOCl ₄	[1] [2] [3] [4] [5] [6] [7]
Molecular Weight	253.75 g/mol	[1] [2] [4] [5] [6]
Monoisotopic Mass	253.775726 u	[4]
Melting Point	100-101 °C	[1] [3] [5]

Molecular Structure and Composition

The molecular geometry of **Molybdenum(VI) tetrachloride oxide** is square pyramidal with C_{4v} symmetry[3]. The relationship between the compound's name, formula, and constituent elements is illustrated in the diagram below.

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Logical relationship of **Molybdenum(VI) tetrachloride oxide**.

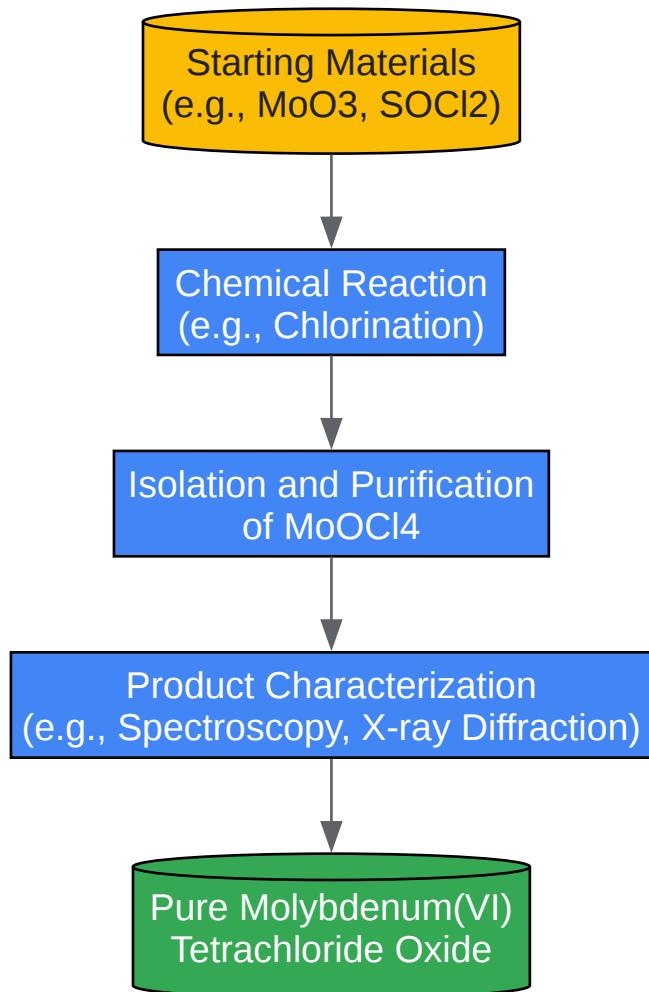
Synthesis Protocols

Detailed experimental protocols for the synthesis of **Molybdenum(VI) tetrachloride oxide** are not extensively available in general literature. However, established methods include:

- Chlorination of Molybdenum Trioxide: This process involves the reaction of molybdenum trioxide (MoO_3) with a chlorinating agent like thionyl chloride (SOCl_2)^[3]. The reaction is as follows: $\text{MoO}_3 + 2 \text{SOCl}_2 \rightarrow \text{MoOCl}_4 + 2 \text{SO}_2$ ^[3]

- Oxidation of Molybdenum Pentachloride: This method involves treating molybdenum pentachloride (MoCl_5) with oxygen[3].

The workflow for a generalized synthesis and characterization process is depicted below.



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Generalized experimental workflow for MoOCl_4 synthesis.

Applications

Molybdenum(VI) tetrachloride oxide serves as a precursor for various catalysts and composite materials. Some of its documented applications include:

- As a precursor to binary metal catalysts used in the living polymerization of acetylenes[6].

- As an oxidant for the aromatization of Hantzsch-1,4-dihydropyridines[6].
- As a molybdenum precursor in the preparation of Nafion-Mo composite materials, which are used as catalysts in the synthesis of nitrones[6].

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